

An In-depth Technical Guide to 2-Nitrophenethyl Alcohol

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Compound of Interest

Compound Name: 2-Nitrophenethyl alcohol

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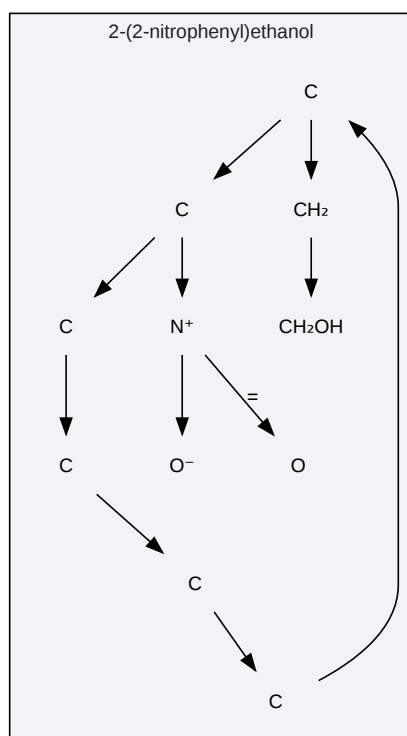
Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Nitrophenethyl alcohol**, a key chemical intermediate. It covers its fundamental chemical identity, physicochemical properties, synthesis, applications in research and development, and essential safety protocols. The information is curated to support professionals in laboratory and drug development settings.

Chemical Identity and Structure

2-Nitrophenethyl alcohol is an aromatic compound characterized by a phenethyl backbone substituted with a nitro group at the ortho position of the benzene ring.^[1] This substitution pattern significantly influences its chemical reactivity and physical properties.

- IUPAC Name: 2-(2-nitrophenyl)ethanol^{[2][3]}
- CAS Number: 15121-84-3^{[1][2][4][5][6][7]}
- Molecular Formula: C₈H₉NO₃^{[1][2][5][7]}
- Molecular Weight: 167.16 g/mol ^{[1][2][6][7]}
- Synonyms: o-Nitrophenethyl alcohol, 2-(o-Nitrophenyl)ethanol, Benzeneethanol, 2-nitro-^{[2][3]}



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Caption: Chemical structure of 2-(2-nitrophenyl)ethanol.

Physicochemical Properties

The physical and chemical characteristics of **2-Nitrophenethyl alcohol** are summarized below. These properties are crucial for its handling, storage, and application in various experimental setups.

Property	Value	Source(s)
Appearance	Brown or dark brown liquid; may appear as needles.	[1][2][4]
Melting Point	2 °C	[4][5][6]
Boiling Point	267 °C	[4][5][6]
Density	1.19 g/mL at 25 °C	[4][5][6]
Refractive Index (n _{20/D})	1.5637	[4][5][6]
Flash Point	113 °C (235.4 °F) - closed cup	[6]
Solubility	Insoluble in water.	[2][4]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[1][4]

Synthesis Protocol

A common synthetic route to 2-(2-nitrophenyl)ethanol involves the reduction of an appropriate precursor, such as ethyl (E)-3-(2-nitrophenyl)acrylate.[4] The following protocol is an example of such a synthesis.

Objective: To synthesize 2-(2-nitrophenyl)ethanol (8a) from ethyl (E)-3-(2-nitrophenyl)acrylate (9).

Materials:

- Ethyl (E)-3-(2-nitrophenyl)acrylate (9)
- 95% Ethanol
- CoCl₂·6H₂O
- Diisopropylamine
- Sodium borohydride (NaBH₄)

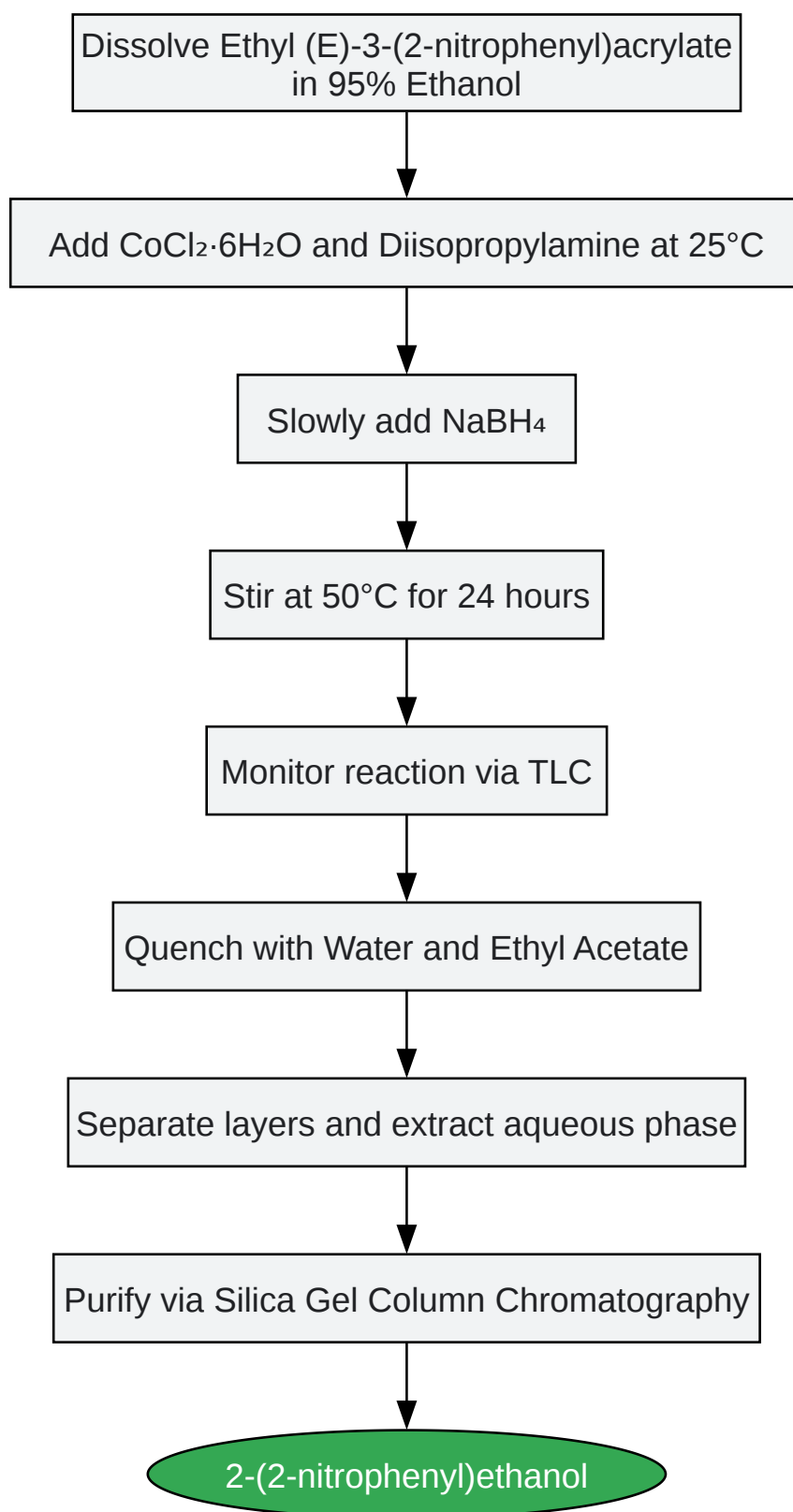
- Water
- Ethyl acetate
- Silica gel for column chromatography
- Petroleum ether

Experimental Procedure:

- To a stirred solution of ethyl (E)-3-(2-nitrophenyl)acrylate (7.0 g, 31.7 mmol) in 95% ethanol (100 mL), add $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ (377 mg, 5 mol%) and diisopropylamine (320 mg, 10 mol%) at 25 °C.[\[4\]](#)
- Slowly add NaBH_4 (4.8 g, 126.8 mmol) to the mixture.[\[4\]](#)
- Heat the reaction mixture and stir at 50 °C for 24 hours.[\[4\]](#)
- Monitor the reaction's completion using Thin Layer Chromatography (TLC).[\[4\]](#)
- Once complete, quench the reaction by adding water (20 mL) and ethyl acetate (100 mL).[\[4\]](#)
- Separate the organic layer. Extract the aqueous layer with ethyl acetate (2 x 50 mL).[\[4\]](#)
- Purify the crude product by silica gel column chromatography using a mixture of petroleum ether and ethyl acetate (7:3 v/v) as the eluent to yield the final product.[\[4\]](#)

Rationale of Reagents:

- Sodium borohydride (NaBH_4): A reducing agent used to reduce the acrylate.
- Cobalt(II) chloride ($\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$): Acts as a catalyst in the reduction process.
- Diisopropylamine: A base used in the reaction.



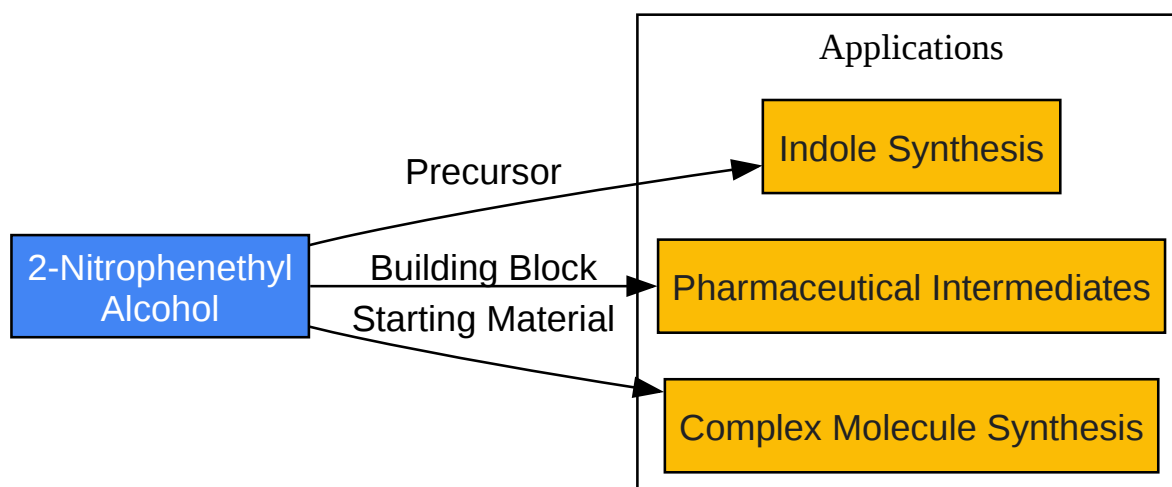
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Caption: Workflow for the synthesis of 2-(2-nitrophenyl)ethanol.

Applications in Research and Drug Development

2-Nitrophenethyl alcohol is a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.[1]

- **Intermediate for Indole Synthesis:** It is utilized in the synthesis of indoles, a common scaffold in many biologically active compounds.[4]
- **Pharmaceutical Development:** The compound serves as an intermediate in the creation of various pharmaceuticals.[1][8] For instance, its derivatives are explored in the development of anti-inflammatory and analgesic drugs.[8]
- **Organic Synthesis:** Its functional groups—the hydroxyl and nitro groups—allow for a wide range of chemical transformations, making it a versatile precursor for more complex molecules.[1][8]



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Caption: Role of **2-Nitrophenethyl alcohol** as a synthetic intermediate.

Safety and Handling

Proper handling of **2-Nitrophenethyl alcohol** is essential in a laboratory setting. It is classified with specific hazards that require appropriate safety measures.

GHS Hazard Classification:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

Handling and Storage:

- Handling: Use in a well-ventilated area or a chemical fume hood.[1] Avoid direct physical contact and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[1][2] Do not eat, drink, or smoke when using this product.[9]
- Storage: Store in a cool, dry, and dark location in a tightly sealed container.[1] Keep away from incompatible materials and ignition sources.[1] It is classified as a combustible liquid.[6]

First Aid Measures:

- If Swallowed: Do not induce vomiting. If the person is conscious, give one or two glasses of water to dilute the chemical and seek immediate medical attention.[1]
- Skin Contact: Wash with plenty of water. If irritation persists, seek medical advice.[9]
- Eye Contact: Immediately flush with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.

Spectral Data

Spectral analysis is critical for the identification and characterization of **2-Nitrophenethyl alcohol**.

- ¹H NMR Spectroscopy: The proton NMR spectrum provides characteristic signals that confirm the molecular structure. A spectrum is available in databases for reference.[10]
- Infrared (IR) Spectroscopy: The IR spectrum would show characteristic peaks for the hydroxyl (-OH), nitro (-NO₂), and aromatic C-H bonds.

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